

Jzp-MA-11: A Targeted Probe for α/β -Hydrolase Domain 6 (ABHD6) Imaging

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Compound of Interest

Compound Name: Jzp-MA-11

Cat. No.: B12390081

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This technical guide provides an in-depth overview of the discovery and preclinical validation of **Jzp-MA-11**, a novel probe for the endocannabinoid enzyme α/β -hydrolase domain 6 (ABHD6). [1] Developed for use in positron emission tomography (PET) and matrix-assisted laser desorption/ionization (MALDI) imaging, **Jzp-MA-11** offers a powerful tool for studying endocannabinoid metabolism in both peripheral tissues and the central nervous system. [1][2]

Discovery and Rationale

The endocannabinoid system (ECS) is a critical regulatory network involved in maintaining homeostasis. [3] The enzyme ABHD6 is a key component of the ECS, playing a significant role in the degradation of the endocannabinoid 2-arachidonoylglycerol (2-AG). [4][5] Dysregulation of ABHD6 activity has been implicated in various neurological and neurodegenerative diseases. [3][5] To better understand the role of ABHD6 in these conditions, a selective and potent imaging agent was required.

The discovery of **Jzp-MA-11** was the result of a targeted effort to develop a PET ligand for in vivo imaging of ABHD6. [1] The radiolabeled version, [^{18}F]**JZP-MA-11**, was identified as the first PET ligand capable of specific uptake in ABHD6-rich tissues, including major brain regions. [1][2]

In Vitro and In Vivo Characterization

Preclinical evaluation of **Jzp-MA-11** demonstrated its potential as a robust imaging probe. Studies in mice showed specific uptake in the heart, liver, and kidney proteomes, which was

assessed by competitive activity-based protein profiling (ABPP).[2][6]

Further in vivo studies using PET imaging confirmed the specific uptake of [^{18}F]JZP-MA-11 in major brain regions.[1] A proof-of-concept study in a nonhuman primate also confirmed brain uptake, highlighting the translational potential of this probe.[1][2] The combination of PET and MALDI imaging allows for a multimodal approach to studying ABHD6, providing biological information that cannot be obtained by a single imaging modality.[1]

Table 1: Preclinical Assessment of [^{18}F]JZP-MA-11

Species	Method	Key Findings	Reference
Mouse	Competitive ABPP	Selective binding in heart, liver, and kidney proteomes.	[2]
Rat	PET/MRI	Demonstrated specific uptake in brain regions.	[7]
Nonhuman Primate	PET	Confirmed brain uptake.	[1]

Synthesis of Jzp-MA-11 and its Radiolabeled Analog

The chemical synthesis of Jzp-MA-11 and its derivatives follows established methods for generating small molecule inhibitors.[6][8] The radiosynthesis of [^{18}F]JZP-MA-11 is a critical step for its use as a PET tracer.

The process involves the generation of [^{18}F]F⁻ from a cyclotron, which is then purified using an anion-exchange cartridge.[6] The subsequent nucleophilic substitution reaction is carried out in an automated synthesis module.[6] The final product, [^{18}F]JZP-MA-11, is purified by high-performance liquid chromatography (HPLC) to ensure high radiochemical purity (>99%).[6]

Table 2: Radiosynthesis Parameters for [^{18}F]JZP-MA-11

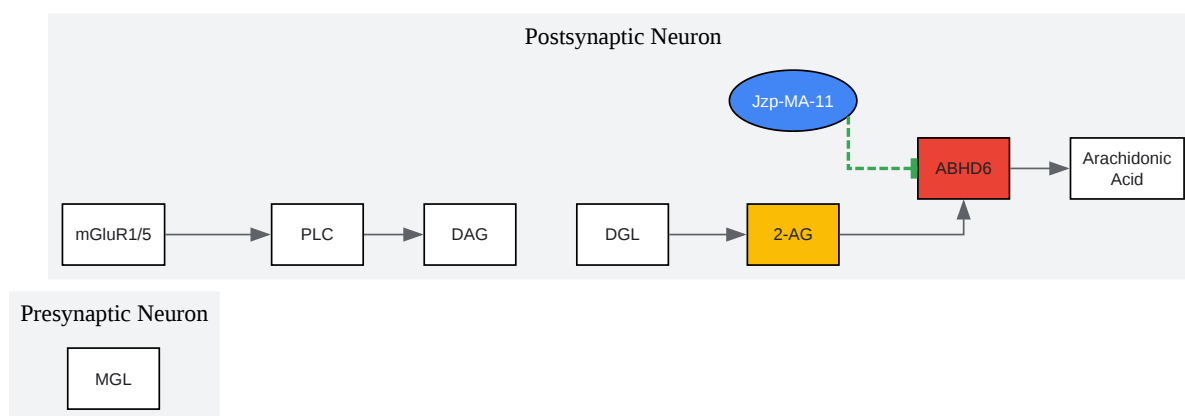
Parameter	Value	Reference
Radionuclide	Fluorine-18	[6]
Half-life	109.7 minutes	[6]
Radiochemical Purity	>99%	[6]
Molar Activity	Up to 210 GBq/μmol	[6]

Experimental Protocols

- **Proteome Preparation:** Membrane proteomes (1 mg/mL) from mouse brain tissue are prepared.
- **Inhibitor Incubation:** Proteomes are incubated with **Jzp-MA-11** or a DMSO control for 30 minutes at 37°C.[6]
- **Probe Addition:** A fluorescent probe, FP-rhodamine, is added to a final concentration of 0.5 μM.[6]
- **Second Incubation:** The mixture is incubated for an additional 15 minutes at room temperature.[6]
- **Quenching and Separation:** The reaction is stopped with 4x SDS loading buffer, and the proteins are separated by SDS-PAGE.[6]
- **Visualization:** In-gel fluorescence scanning is used to visualize the samples.[6]
- **[¹⁸F]F⁻ Production:** [¹⁸F]F⁻ is produced via the ¹⁸O(p,n)¹⁸F reaction in a cyclotron.[6]
- **Trapping and Elution:** The [¹⁸F]F⁻ is trapped on a QMA cartridge and eluted with a solution of K₂CO₃ and Kryptofix 222.[6]
- **Radiolabeling Reaction:** The dried [¹⁸F]F⁻ is reacted with the precursor molecule in an appropriate solvent at an elevated temperature.
- **Purification:** The crude reaction mixture is purified using semi-preparative HPLC.

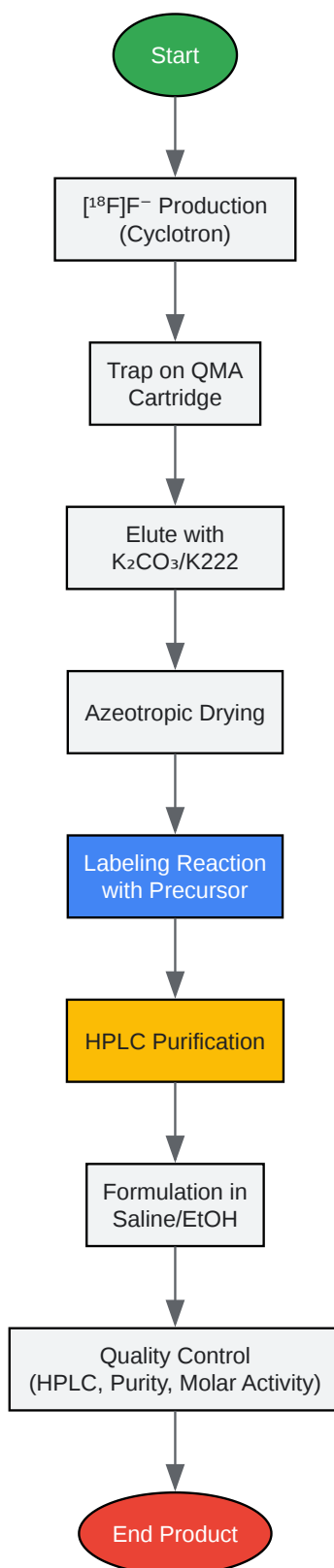
- Formulation: The final product is formulated in a saline solution containing 5% ethanol for in vivo administration.[6][7]

Visualizations



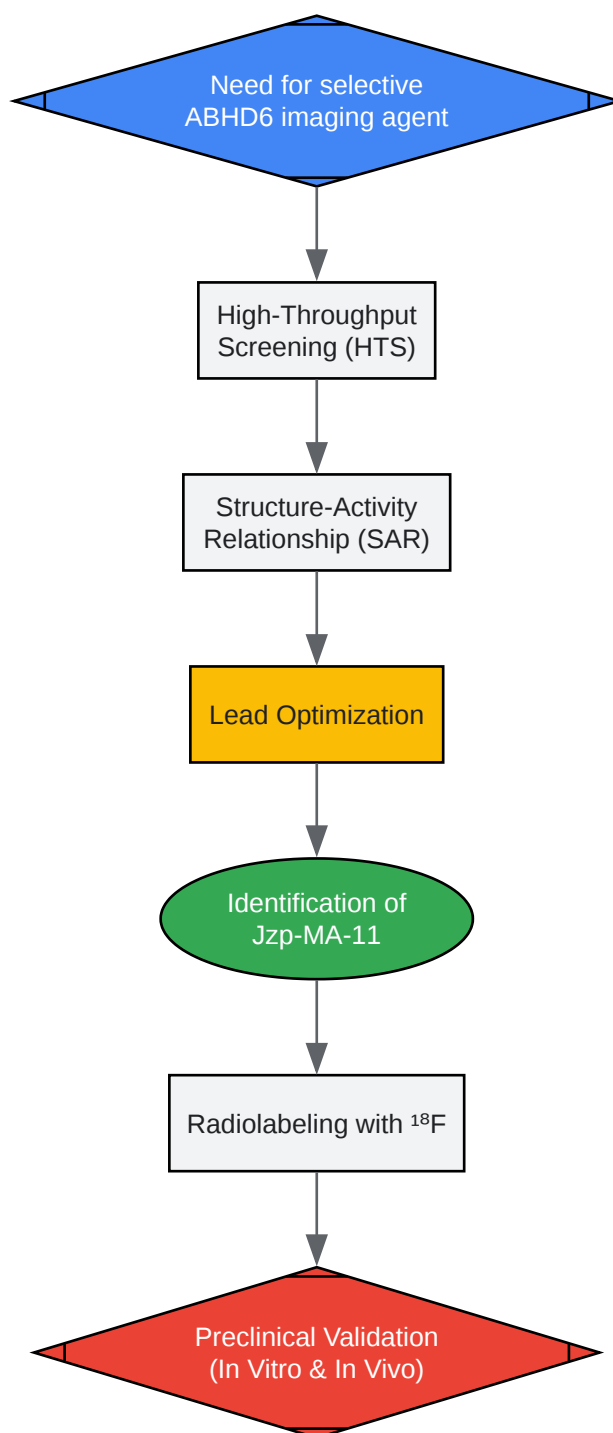
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Caption: Simplified signaling pathway of 2-AG degradation by ABHD6 and inhibition by **Jzp-MA-11**.



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Caption: Automated radiosynthesis workflow for $[^{18}\text{F}]\text{JZP-MA-11}$.



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Caption: Logical flow from scientific need to the validation of **Jzp-MA-11**.

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